

Environmental fate and transport of dichlofenthion in soil and water systems.

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Compound of Interest

Compound Name: *Dichlofenthion*

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Environmental Fate and Transport of Dichlofenthion: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and transport of **dichlofenthion**, an organophosphate insecticide. The document details its physicochemical properties, degradation pathways, and mobility in soil and water systems. All quantitative data is presented in tabular format for clarity, and key experimental protocols are described. Visual diagrams are included to illustrate environmental pathways and experimental workflows.

Physicochemical Properties of Dichlofenthion

The environmental behavior of a pesticide is fundamentally governed by its physicochemical properties. These characteristics influence its solubility, volatility, and potential for adsorption to soil particles. Key properties for **dichlofenthion** are summarized in Table 1. **Dichlofenthion** is a colorless to pale yellow liquid with low water solubility and a high octanol-water partition coefficient (LogP), indicating its lipophilic nature and a tendency to associate with organic matter rather than remain in aqueous phases^{[1][2][3]}.

Property	Value	Reference(s)
Molar Mass	315.16 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	
Boiling Point	120-123 °C @ 0.2 mmHg	
Water Solubility	0.245 mg/L (at 20°C)	
LogP (Kow)	5.14	
Vapor Pressure	0.00056 mmHg	
Henry's Law Constant	9.5×10^{-4} atm·m ³ /mol (estimated)	

Environmental Fate and Mobility

The fate of **dichlofenthion** in the environment is determined by a combination of transport and degradation processes. Its high lipophilicity and strong adsorption to soil organic carbon are the dominant factors controlling its movement and persistence.

The mobility of a pesticide in soil is inversely related to its tendency to adsorb to soil particles. This relationship is quantified by the organic carbon-water partition coefficient (Koc). A high Koc value signifies strong adsorption to organic matter, leading to low mobility.

Dichlofenthion has an estimated Koc of approximately 15,000, which classifies it as immobile in soil. This strong adsorption significantly limits its potential to leach into groundwater. Consequently, the primary transport risk for **dichlofenthion** in terrestrial environments is through surface runoff while adsorbed to eroded soil particles, rather than dissolved in water. In aquatic systems, it is expected to partition from the water column and adsorb to suspended sediment.

Degradation is the primary mechanism for the dissipation of **dichlofenthion** from the environment. This occurs through a combination of biotic and abiotic processes.

- Biodegradation: The breakdown of substances by microorganisms is a critical degradation pathway for many pesticides. While specific studies on **dichlofenthion** are limited,

organophosphate compounds are generally susceptible to microbial metabolism. Fungi and bacteria can utilize pesticides as a source of carbon, breaking them down into simpler, less toxic compounds.

- Abiotic Degradation:
 - Hydrolysis: This process involves the chemical breakdown of a compound by reaction with water. **Dichlofenthion** is reported to be stable to hydrolysis under neutral pH conditions but is susceptible to breakdown under strongly alkaline conditions. One study noted a hydrolysis half-life of 48 hours at 70°C in an ethanol/water solution, while another reported it as stable at 20°C and pH 7. The primary hydrolysis product is 2,4-dichlorophenol.
 - Photolysis: Photolysis, or degradation by sunlight, can be a significant dissipation pathway for pesticides on soil surfaces or in clear surface waters. The estimated atmospheric half-life of **dichlofenthion** due to reaction with hydroxyl radicals is short, at approximately 4 hours.

The persistence of a pesticide is often described by its half-life (DT50), the time it takes for 50% of the initial concentration to degrade. There is conflicting information regarding the half-life of **dichlofenthion**. One source provides an estimated half-life in water, soil, and sediment of "less than a few minutes," suggesting very rapid degradation. However, other data showing stability to hydrolysis at ambient temperatures suggest that its persistence is highly dependent on environmental conditions such as pH, microbial activity, and sunlight exposure. Given its high K_{oc}, any **dichlofenthion** that does not degrade is likely to remain in the upper soil layers.

Bioaccumulation is the buildup of a chemical in an organism. With a high LogP value and an estimated Bioconcentration Factor (BCF) of 4,700, **dichlofenthion** has a high potential for bioconcentration in aquatic organisms. This suggests that it can accumulate in the fatty tissues of organisms, potentially leading to biomagnification in the food chain.

A summary of key environmental fate parameters is provided in Table 2.

Parameter	Value / Classification	Description	Reference(s)
Soil Adsorption Coefficient (Koc)	~15,000 (estimated)	Indicates the compound is immobile in soil.	
Hydrolysis Half-life (DT50)	Stable at pH 7, 20°C. Susceptible to alkaline hydrolysis.	Data suggests persistence in neutral water but faster degradation in alkaline conditions.	
Atmospheric Half-life (DT50)	~4 hours (estimated)	Rapid degradation in the atmosphere via reaction with hydroxyl radicals.	
Bioconcentration Factor (BCF)	4,700 (estimated)	Suggests a high potential for bioaccumulation in aquatic organisms.	
Soil Mobility Classification	Immobile	Based on the high Koc value.	

Experimental Protocols

The data presented in this guide are derived from standardized experimental methodologies designed to assess the environmental fate of chemicals.

The Koc is typically determined using the batch equilibrium method (e.g., OECD Test Guideline 106).

- **Preparation:** A series of soil/water slurries are prepared. A known mass of soil is mixed with a known volume of an aqueous solution containing **dichlofenthion** at various concentrations.
- **Equilibration:** The slurries are agitated for a predetermined period (e.g., 24-48 hours) at a constant temperature to allow the system to reach equilibrium, where the rates of adsorption

and desorption are equal.

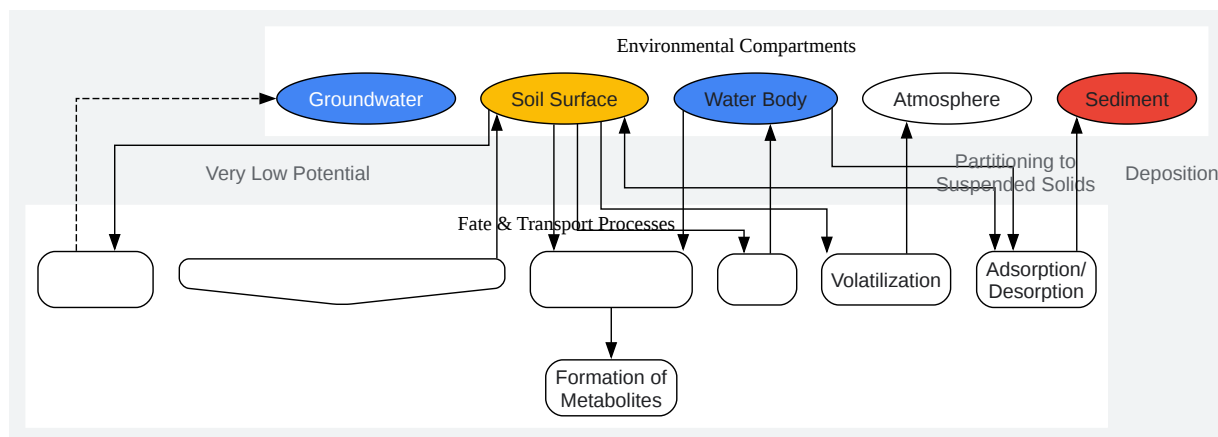
- Separation: The soil and water phases are separated by centrifugation.
- Analysis: The concentration of **dichlofenthion** remaining in the aqueous phase is measured using an appropriate analytical technique, such as HPLC-UV or GC-MS. The concentration in the soil phase is calculated by subtracting the amount in the aqueous phase from the initial amount.
- Calculation: The soil-water distribution coefficient (K_d) is calculated as the ratio of the chemical concentration in soil to the concentration in water. The K_{oc} is then determined by normalizing the K_d value to the fraction of organic carbon (f_{oc}) in the soil: $K_{oc} = K_d / f_{oc}$.

These studies (e.g., OECD Test Guidelines 307, 308) are designed to measure the rate of degradation in soil, water, and sediment systems.

- Microcosm Setup: A defined amount of soil or a water/sediment system is placed into laboratory flasks (microcosms).
- Application: The system is treated with a known concentration of **dichlofenthion**.
- Incubation: The microcosms are incubated under controlled conditions that mimic the environment (e.g., constant temperature, moisture, and sometimes a light/dark cycle for photolysis studies).
- Sampling: At specified time intervals, replicate microcosms are removed for analysis.
- Extraction and Analysis: The soil or water/sediment is extracted with an appropriate solvent (e.g., acetonitrile) to remove the remaining **dichlofenthion** and any major metabolites. The concentration is quantified using chromatographic methods.
- Kinetics Calculation: The concentration of **dichlofenthion** over time is plotted. The degradation rate and the half-life (DT_{50}) are calculated by fitting the data to a suitable kinetic model, most commonly a single first-order (SFO) model.

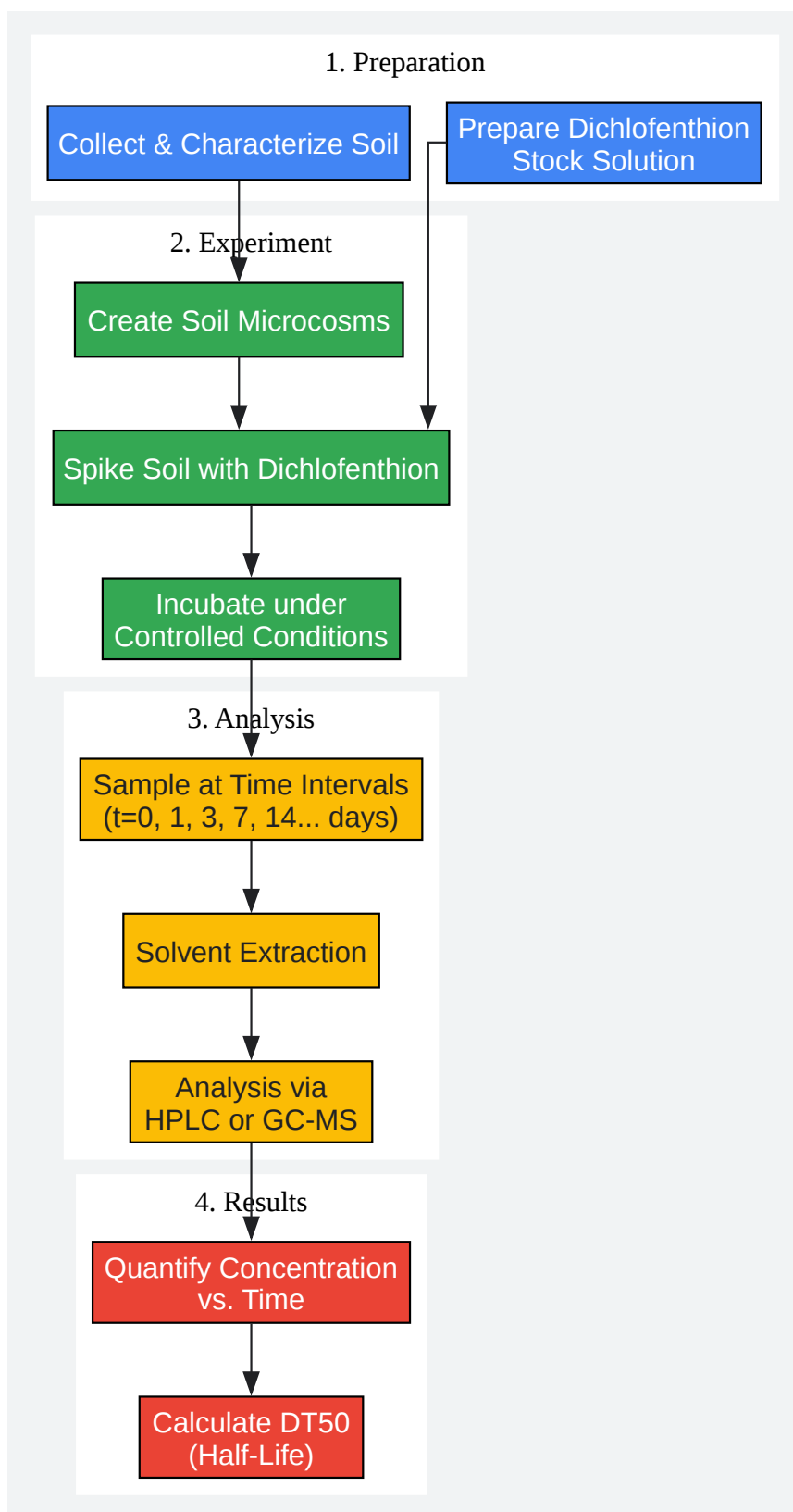
Visualizations

The following diagrams illustrate the key processes governing the fate of **dichlofenthion** in the environment and a typical experimental workflow.



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Caption: Environmental fate and transport pathways for **dichlofenthion**.



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